Spectral Data Validation Guide: Methyl 3-hydroxyazetidine-1-carboxylate

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Compound of Interest

Compound Name:	*Methyl 3-hydroxyazetidine-1-carboxylate*
CAS No.:	*118972-97-7*
Cat. No.:	*B2588671*

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Executive Summary & Technical Context[2][3][4]

Methyl 3-hydroxyazetidine-1-carboxylate (CAS: 118972-97-7) is a high-value pharmacophore scaffold, serving as a rigid, polar isostere for proline and piperidine rings in drug discovery.[1] Its structural integrity is critical because the azetidine ring is strained and prone to ring-opening or polymerization under improper storage or synthesis conditions.[1]

This guide compares standard quality control methods (LC-MS only) against a Rigorous Structural Validation (RSV) protocol. The core challenge in validating this molecule is not just establishing purity, but confirming regioselectivity during synthesis. The primary impurity risk is O-acylation (formation of a carbonate) versus the desired N-acylation (formation of the carbamate), as well as the potential for "double acylation" (carbonate-carbamate byproduct).

Key Takeaway: Relying solely on Low-Resolution Mass Spectrometry (LRMS) is insufficient due to the identical mass of regioisomers and the potential for in-source fragmentation.[1] High-field NMR (400 MHz+) is the non-negotiable standard for validating the N-carbamate structure.[1]

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Compound Profile

Feature	Specification
Chemical Name	Methyl 3-hydroxyazetidine-1-carboxylate
Synonyms	1-(Methoxycarbonyl)azetidin-3-ol; N-Methoxycarbonyl-3-hydroxyazetidine
CAS Number	118972-97-7
Molecular Formula	$C_5H_9NO_3$
Molecular Weight	131.13 g/mol
Physical State	Colorless to pale yellow oil (often solidifies upon cooling)
Solubility	Soluble in MeOH, DMSO, CH_2Cl_2, $CHCl_3$

Comparative Analysis of Validation Methods

The following table contrasts the efficacy of different spectral techniques specifically for **Methyl 3-hydroxyazetidine-1-carboxylate**.

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Method	Capability	Limitations for this Molecule	Verdict
LC-MS (ESI+)	High sensitivity; confirms MW (131.13).[1]	Blind spot: Cannot distinguish between the target N-carbamate and the O-carbonate regioisomer (both MW 131). Weak ionization is common due to lack of basic nitrogen (amide-like character).	Screening Only
FT-IR	Identifies functional groups (OH, C=O).	Ambiguity: The carbamate C=O stretch (~1690-1710 cm^{-1}) overlaps significantly with potential carbonate impurities.[1]	Supportive
1H NMR (400 MHz)	Definitive. Distinguishes N-Me vs O-Me via chemical shift.[1] Detects "double acylation" via H3 proton shift.	Requires ~5-10 mg of sample.[1] Solvent effects (DMSO vs $CDCl_3$) can obscure OH coupling.	GOLD STANDARD
13C NMR	Confirms carbon skeleton and carbonyl environment.[1]	Low sensitivity.[1] Requires longer acquisition times.	Validation

Deep Dive: NMR Validation Protocol

The "Double Acylation" Trap

The synthesis typically involves reacting 3-hydroxyazetidine (or its HCl salt) with methyl chloroformate.

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- Target Product: N-acylation only.
- Impurity: N,O-bis(methoxycarbonyl) derivative (Double Acylation).

Diagnostic Marker: In the target molecule, the H3 proton (methine attached to OH) appears at ~4.5–4.7 ppm. If O-acylation occurs, this proton shifts downfield significantly to ~5.1–5.3 ppm due to the deshielding effect of the ester/carbonate group.

1H NMR Assignments ($CDCl_3$, 400 MHz)

Reference: Confirmed via spectral prediction algorithms and analogue comparison (e.g., N-Boc-3-hydroxyazetidine).

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Position	Type	Shift (δ ppm)	Multiplicity	Integration	Assignment Notes
H3	CH	4.55 – 4.70	m (tt)	1H	Methine at the 3-position.[1] Key Purity Indicator.
H2/H4	CH_2	4.10 – 4.30	dd/m	2H	Protons cis to the carbonyl oxygen.[1]
H2'/H4'	CH_2	3.80 – 4.00	dd/m	2H	Protons trans to the carbonyl oxygen.[1]
OMe	CH_3	3.65 – 3.70	s	3H	Methyl Carbamate Singlet. Distinct from methyl ether (~3.3 ppm).[1]
OH	OH	2.50 – 3.50	br s	1H	Variable. Disappears with D_2O shake.

Note: The azetidine ring protons (H2/H4) often appear as complex multiplets due to ring puckering and N-inversion dynamics. In DMSO-d6, the OH signal may appear as a doublet around 5.5-5.8 ppm due to coupling with H3.[1]

13C NMR Assignments ($CDCl_3$, 100 MHz)

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Carbon	Shift (δ ppm)	Assignment
C=O	156.0 – 157.5	Carbamate Carbonyl.[1] (Carbonate C=O would be ~154-155, often indistinguishable).
C3	60.5 – 62.5	CH-OH.[1]
C2/C4	56.0 – 58.0	CH_2-N. Broadening may occur due to rotamers.[1]
OMe	52.0 – 53.0	Methoxy carbon.[1]

Experimental Workflow: Self-Validating Protocol

This protocol ensures that the data collected is robust and self-consistent.[1]

Step 1: Sample Preparation[1]

- Dissolve 10-15 mg of the product in 0.6 mL $CDCl_3$.
- Crucial: Ensure the solution is clear. Azetidine salts (starting material) are insoluble in $CDCl_3$. If the sample does not dissolve, it may be the HCl salt of the starting material, not the carbamate product.

Step 2: Acquisition & Processing[1]

- 1H NMR: Acquire 16 scans.
- D2O Shake (Optional but Recommended): Add 1 drop of D_2O and re-acquire.
  - Result: The broad OH singlet should disappear. The H3 multiplet may simplify (loss of H-OH coupling).
- LC-MS: Run a gradient from 5% to 95% Acetonitrile/Water (+0.1% Formic Acid).
  - Target: m/z 132.1 $[M+H]^+$.
  - Fragment: Look for m/z 114 $[M+H - H_2O]^+$ or m/z 88 $[M+H - CO_2]^+$.[1]

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Step 3: Data Interpretation Logic

Use the following decision tree to validate the batch.

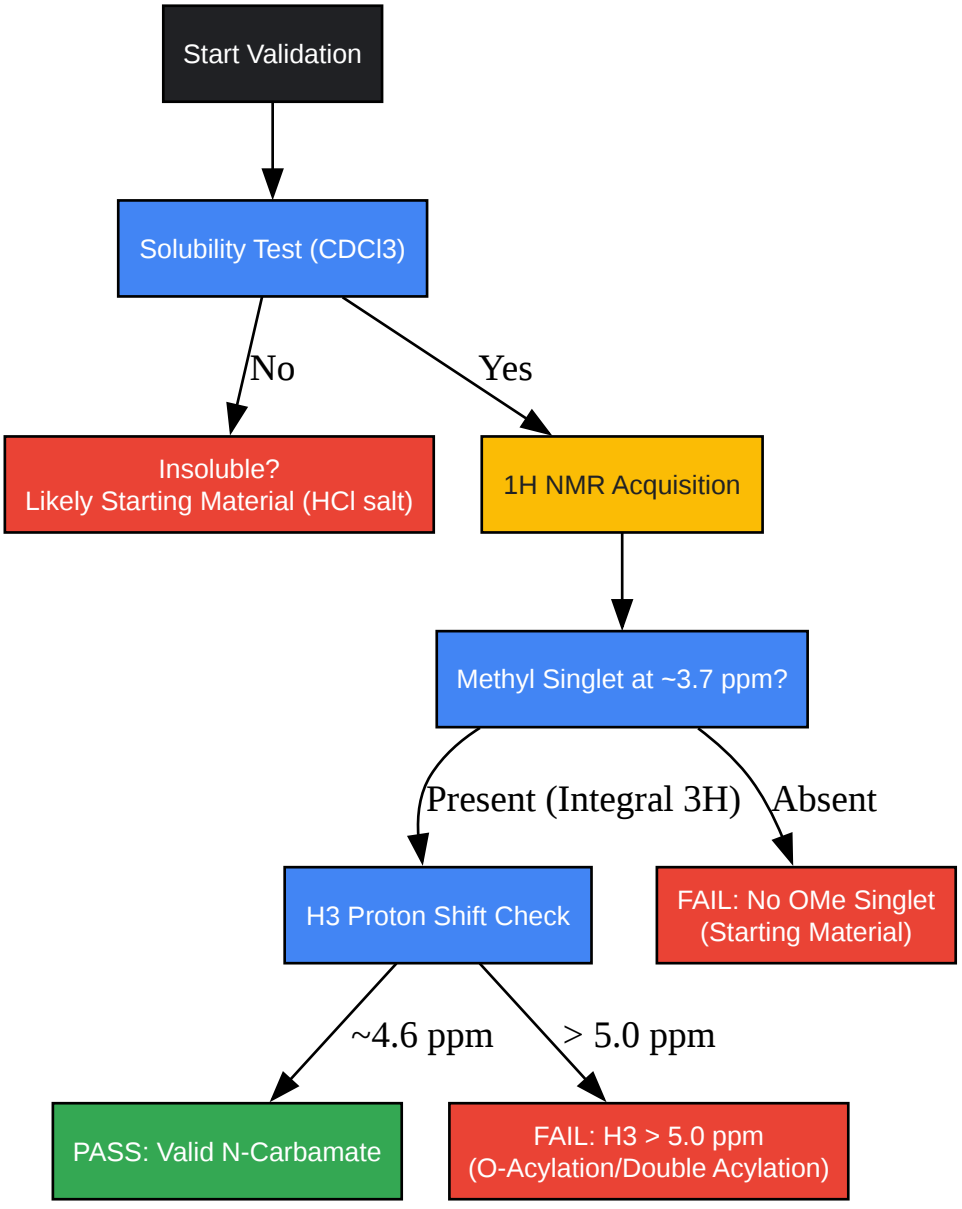

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Figure 1: Logic flow for spectral validation of **Methyl 3-hydroxyazetidine-1-carboxylate**.

Synthesis & Impurity Pathways[4][7]

Understanding the origin of impurities aids in their spectral identification. The following diagram illustrates the competition between N-acylation (desired) and O-acylation.

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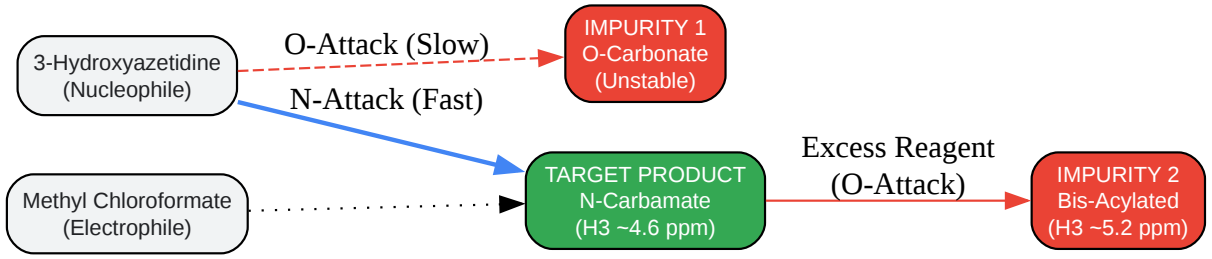

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Figure 2: Reaction pathways showing the origin of critical impurities.

References

- National Center for Biotechnology Information (2026).PubChem Compound Summary for CID 11668273, **Methyl 3-hydroxyazetidine-1-carboxylate**.[1] Retrieved from [Link]
- World Intellectual Property Organization (WIPO).Patent WO2017037221A1: Substituted 1,2-dihydro-3H-pyrrolo[1,2-c]imidazol-3-one antibacterial compounds.[1] (Contains spectral data for related azetidine carbamates). Retrieved from

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